

Bixafen environmental risk assessment validation

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Compound Focus: Bixafen

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Environmental Risk Assessment Overview

The table below summarizes the key findings from the environmental risk assessment of **Bixafen**, highlighting both the regulatory conclusions and ecotoxicological concerns.

Assessment Area	Key Findings & Conclusions	Supporting Data / Experimental Evidence
Soil Organism Risk (Earthworms)	Acceptable long-term risk concluded for earthworms in cereal fields under realistic conditions [1].	• Laboratory Test: A Tier 1 lab reproduction study with <i>Eisenia fetida</i> indicated a potential risk [1].
	• Field Validation: A 2.5-year field study showed no unacceptable long-term effects on natural earthworm populations, even at 3x the recommended field rate [1].	• Exposure Monitoring: A multi-year program (2017-2019) at 10 German field sites showed that modeled Predicted Environmental Concentrations (PEC~soil~) were conservative compared to measured concentrations [1].
Aquatic Organism Risk	High toxicity to aquatic life , particularly fish [2] [3].	• Acute Toxicity: 96-h LC~50~ for rainbow trout and blackhead minnow is 0.095 mg/L and 0.105 mg/L, respectively [2].
	• Developmental Toxicity (Zebrafish): Exposure causes cardiovascular defects, retinal deformities (microphthalmia), delayed hatching, and induction of oxidative stress [2] [4].	• Environmental Fate High persistence in soil, with potential for accumulation [1] [3].
	• Persistence: Soil dissipation half-lives (DT~50~) range from 30.6 to 1235 days under field conditions, classifying it as very persistent [1] [3].	

Mobility & Degradation: Low aqueous solubility (0.49 mg/L at 20°C) and high octanol-water partition coefficient (Log P = 3.3), suggesting low leaching potential. It decomposes before boiling [3]. | | **Human Health & Metabolites** | Tolerances established for residues on various crops [5]. Concerns exist regarding a metabolite [6]. | • **Metabolite M44:** The Norwegian Scientific Committee concluded that malformations observed in rabbits exposed to metabolite M44 were treatment-related, though it was considered non-genotoxic based on an *in vivo* study [6]. |

Detailed Experimental Protocols

To help you evaluate the quality of the supporting data, here are the methodologies for key experiments cited in the risk assessment.

- **Earthworm Field Study [1]**

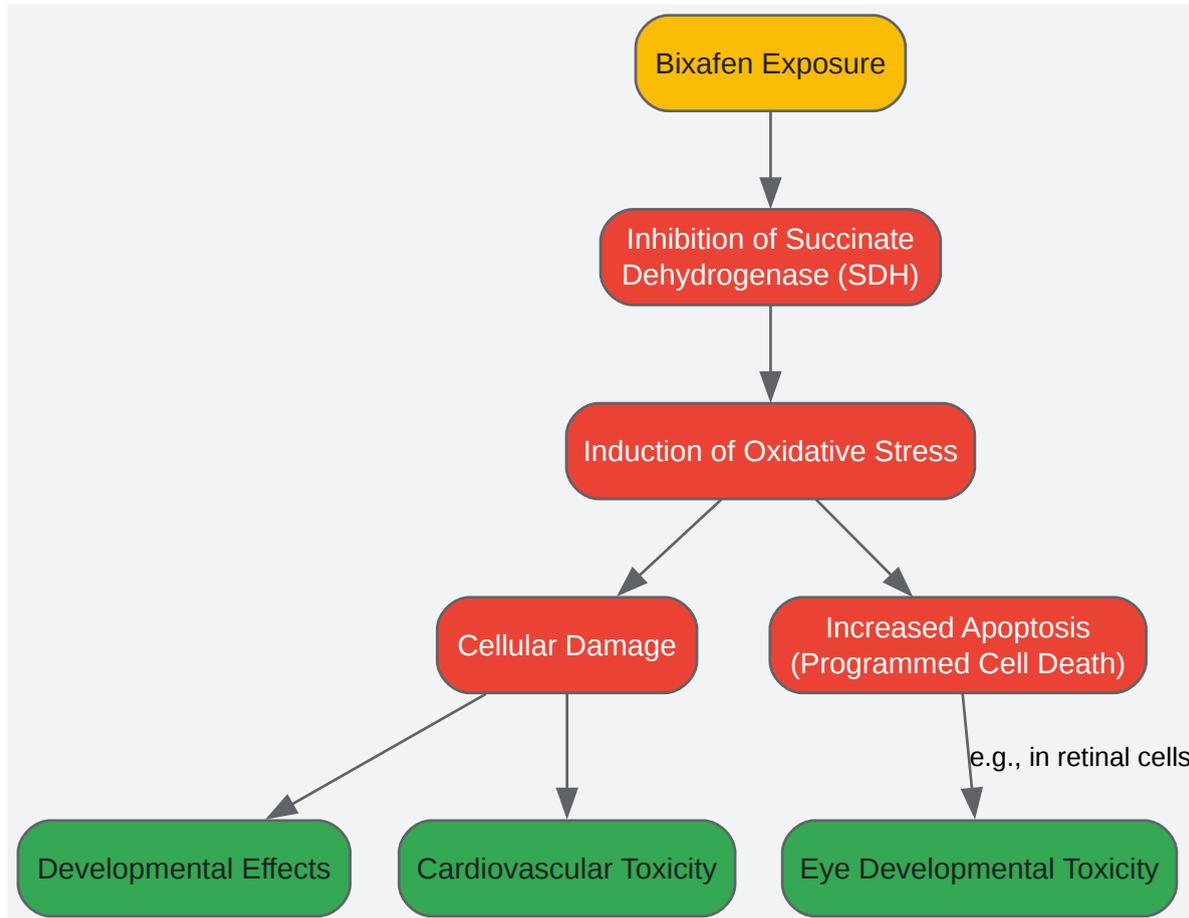
- **Objective:** To determine long-term effects on natural earthworm communities under realistic field conditions.
- **Test Substance:** **Bixafen**, applied as the end-use product Skyway XPro.
- **Design & Duration:** A 2.5-year field trial. The application rate exceeded the maximum recommended field rate by a factor of 3.
- **Endpoint Measured:** Population-level effects on natural earthworm communities.
- **Result:** No unacceptable long-term effects were observed, demonstrating that the potential risk identified in standard lab tests was not realized in the field.

- **Zebrafish Embryo Toxicity Assay [2]**

- **Objective:** To investigate the developmental and cardiovascular toxicity of **Bixafen**.
- **Test Organism:** Wild-type and transgenic zebrafish (*Danio rerio*) embryos.
- **Exposure:** Embryos were exposed to a concentration gradient of **Bixafen** (0.05, 0.1, 0.2, 0.4, and 0.8 µM) after fertilization.
- **Endpoint Measured:** Survival rate, hatching rate, malformation rate, cardiac morphology and function, red blood cell flow, oxidative stress levels, and apoptosis in the retina.
- **Analytical Methods:** Microscopic observation, RNA sequencing to analyze gene expression related to cardiac function and oxidative phosphorylation.

Mechanism of Action and Toxicity Pathway

The following diagram illustrates the proposed mechanism of **Bixafen**'s toxicity in aquatic organisms like zebrafish, based on the research findings [2].



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Summary and Comparative Perspective

- **Regulatory Validation for Soil Organisms:** The risk assessment for earthworms demonstrates a case where **higher-tier field studies** were crucial for validating and refining the initial risk identified in laboratory tests. The multi-year monitoring confirmed that regulatory exposure models are sufficiently conservative [1].
- **Major Concern for Aquatic Systems:** The primary environmental risk of **Bixafen** is its **high toxicity and potential to cause severe developmental defects in aquatic life**. Its environmental persistence amplifies this concern [2] [3] [4].
- **Comparative Data Gap:** The search results lack extensive head-to-head experimental comparisons of **Bixafen**'s performance and environmental profile against other SDHI fungicides or fungicides from

different classes (e.g., triazoles, strobilurins). A comprehensive comparative guide would require more data on alternatives.

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